

Chemical properties of 1-Benzyl-3-bromo-1,2,5,6-tetrahydropyridine

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Compound of Interest

Compound Name: 1-Benzyl-3-bromo-1,2,5,6-tetrahydropyridine

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An In-Depth Technical Guide to the Chemical Properties of **1-Benzyl-3-bromo-1,2,5,6-tetrahydropyridine**

Introduction

The tetrahydropyridine scaffold is a privileged heterocyclic motif, forming the core structure of numerous natural products and synthetic molecules with significant biological activity.^{[1][2]} Its prevalence in pharmaceuticals, from antiviral to antidepressant agents, underscores its importance in medicinal chemistry.^[2] **1-Benzyl-3-bromo-1,2,5,6-tetrahydropyridine** emerges as a particularly valuable synthetic intermediate within this class. The strategic placement of a vinyl bromide on the tetrahydropyridine ring, combined with the presence of a stable N-benzyl protecting group, offers a versatile platform for complex molecular engineering.

This guide provides a comprehensive technical overview of the chemical properties, synthesis, reactivity, and synthetic utility of **1-Benzyl-3-bromo-1,2,5,6-tetrahydropyridine**. It is intended for researchers, chemists, and drug development professionals seeking to leverage this building block for the creation of novel chemical entities. The narrative emphasizes the causality behind experimental design and the strategic application of the molecule's inherent reactivity.

Molecular Identity and Physicochemical Properties

1-Benzyl-3-bromo-1,2,5,6-tetrahydropyridine is a solid organic compound whose structure features a tertiary amine, a benzyl protecting group, and a vinyl bromide functional group.^[3] These elements dictate its physical and chemical behavior, particularly its solubility and reactivity profile.

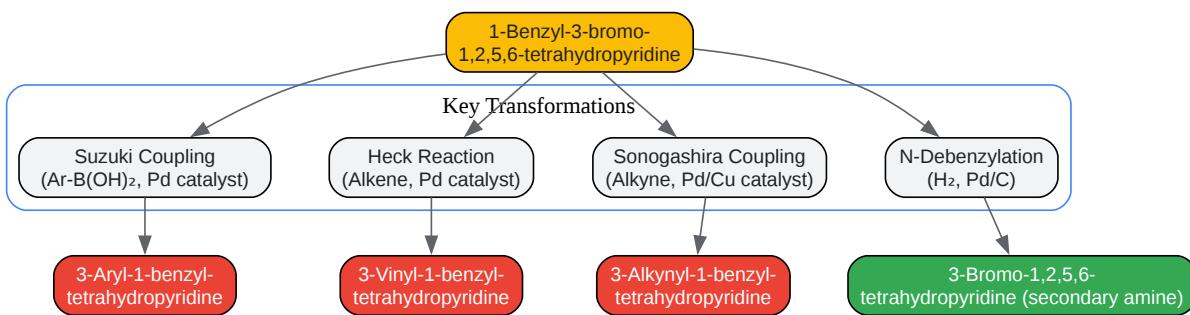
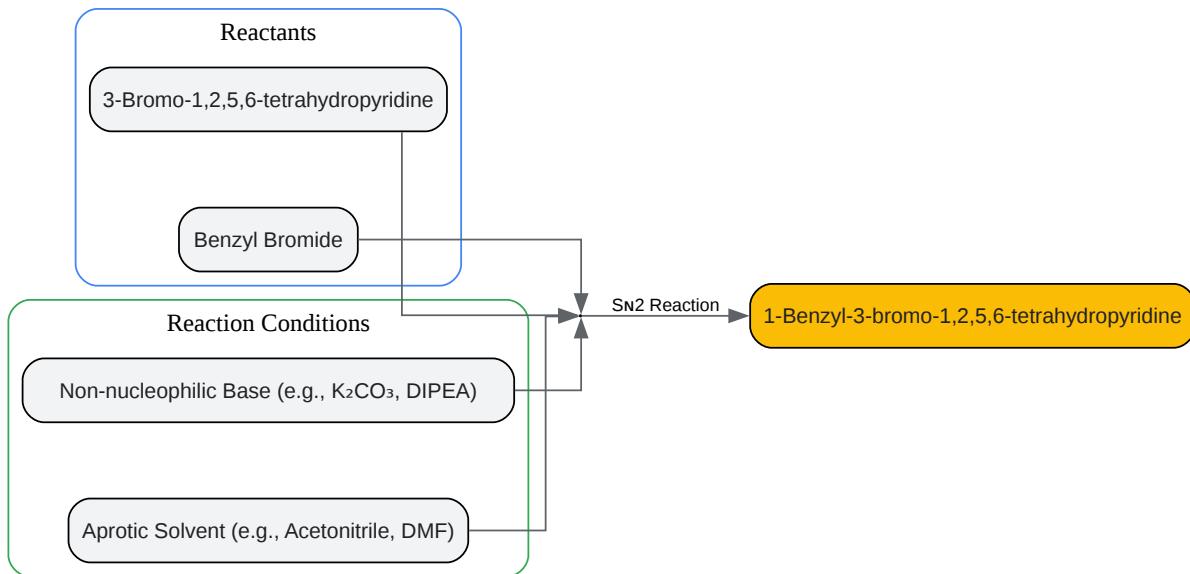
Property	Value	Source
CAS Number	1159982-62-3	[4] [5] [6]
Molecular Formula	C ₁₂ H ₁₄ BrN	[3] [4] [6]
Molecular Weight	252.15 g/mol	[3] [6]
Appearance	Solid	[3]
Synonyms	1-benzyl-5-bromo-1,2,3,6-tetrahydropyridine	[5] [6]
Topological Polar Surface Area (TPSA)	3.24 Å ²	[6]
LogP (Computed)	2.9 - 3.1	[6]
Hydrogen Bond Donor Count	0	[6]
Hydrogen Bond Acceptor Count	1	[6]
Rotatable Bond Count	2	[6]

Solubility and Stability: Based on its structure, the compound is expected to be poorly soluble in water but readily soluble in common organic solvents such as dichloromethane (DCM), chloroform, ethyl acetate, and tetrahydrofuran (THF). It is generally stable under standard laboratory conditions, though prolonged exposure to light and air should be avoided to prevent potential degradation.

Synthesis and Spectroscopic Characterization

While multiple routes to tetrahydropyridines exist, a common and logical approach to synthesizing the title compound involves the N-benzylation of a pre-existing 3-bromo-1,2,5,6-

tetrahydropyridine precursor. This strategy leverages the well-established reactivity of secondary amines with benzyl halides.



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